

Essential Safety and Logistics for Handling 2-Chloroanthracene-13C6

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Compound of Interest

Compound Name: 2-Chloroanthracene-13C6

Cat. No.: B15556652

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For immediate reference, this guide provides critical safety protocols, personal protective equipment (PPE) requirements, and disposal procedures for **2-Chloroanthracene-13C6**. Researchers, scientists, and drug development professionals should review this information thoroughly before handling this compound.

2-Chloroanthracene-13C6 is a chlorinated polycyclic aromatic hydrocarbon (PAH) with known mutagenic properties.^[1] As a derivative of anthracene, it is classified as a skin and eye irritant.^[2] Due to its hazardous nature, stringent adherence to safety protocols is mandatory to minimize exposure risk. The isotopically labeled nature of this compound does not alter its chemical reactivity or toxicity compared to its unlabeled counterpart. Therefore, all safety precautions for 2-chloroanthracene apply to **2-Chloroanthracene-13C6**.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ ¹³ C ₆ H ₉ Cl	CymitQuimica[1]
Molecular Weight	218.63 g/mol	CymitQuimica[1]
Physical State	Solid (Neat)	CymitQuimica[1]
Appearance	White to Light yellow powder/crystal	Tokyo Chemical Industry
Melting Point	222.0 to 226.0 °C	Tokyo Chemical Industry
Purity	>98.0% (GC)	Tokyo Chemical Industry
Storage Temperature	Room Temperature (Recommended in a cool, dark place, <15°C)	Tokyo Chemical Industry

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential to reduce exposure to PAHs, which can occur through inhalation, skin contact, and accidental ingestion.[3] The following PPE is required when handling **2-Chloroanthracene-13C6**:

- **Respiratory Protection:** For handling the solid compound outside of a certified chemical fume hood, a full-face air-purifying respirator with appropriate cartridges for organic vapors and particulates is necessary.[4]
- **Hand Protection:** Wear double-layered chemical-resistant gloves (e.g., nitrile) to prevent skin contact.[4]
- **Eye and Face Protection:** Use safety glasses with side shields or a face shield.[4]
- **Body Protection:** A fully buttoned lab coat or chemical-resistant coveralls should be worn.[4]
- **Foot Protection:** Chemical-resistant, steel-toed boots or shoes are recommended.[4]

Experimental Protocol: Weighing and Solution Preparation

This protocol outlines the steps for safely weighing **2-Chloroanthracene-13C6** and preparing a stock solution.

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary equipment: analytical balance, spatulas, weighing paper, volumetric flask with a stopper, and the appropriate solvent.
 - Don all required PPE as specified above.
- Weighing:
 - Inside the chemical fume hood, carefully open the container of **2-Chloroanthracene-13C6**.
 - Using a clean spatula, transfer the desired amount of the solid onto weighing paper on the analytical balance.
 - Record the exact weight.
- Solution Preparation:
 - Carefully transfer the weighed solid into a volumetric flask of the desired volume.
 - Add a small amount of the appropriate solvent to the flask and swirl gently to dissolve the solid.
 - Once dissolved, add the solvent to the calibration mark on the volumetric flask.
 - Stopper the flask and invert it several times to ensure a homogenous solution.
- Cleanup:

- Wipe down the spatula and any contaminated surfaces with a solvent-moistened cloth.
- Dispose of the weighing paper and any contaminated disposables in a designated hazardous waste container.
- Wash hands thoroughly after removing gloves.

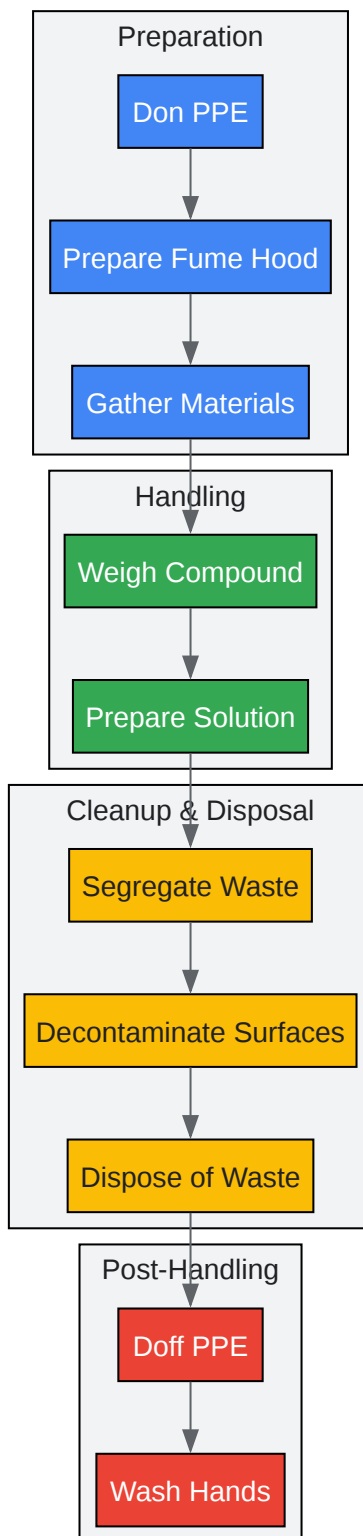
Disposal Plan

All waste contaminated with **2-Chloroanthracene-13C6** must be treated as hazardous.

- Solid Waste: Contaminated items such as gloves, weighing paper, and pipette tips should be collected in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions and solvent rinses should be collected in a separate, labeled hazardous waste container for halogenated organic compounds.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Workflow for Handling 2-Chloroanthracene-13C6

Workflow for Handling 2-Chloroanthracene-13C6

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Caption: Logical workflow for the safe handling and disposal of **2-Chloroanthracene-13C6**.

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References

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2-Chloroanthracene-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556652#personal-protective-equipment-for-handling-2-chloroanthracene-13c6]

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